

Personal protective equipment for handling 1,4-Difluoro-5,8-dihydroxyanthraquinone

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Compound of Interest

Compound Name: 1,4-Difluoro-5,8-dihydroxyanthraquinone

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Essential Safety and Handling Guide for 1,4-Difluoro-5,8-dihydroxyanthraquinone

This guide provides critical safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **1,4-Difluoro-5,8-dihydroxyanthraquinone**. The following procedures are designed to ensure safe laboratory operations and minimize risks associated with this chemical.

Chemical and Physical Properties

1,4-Difluoro-5,8-dihydroxyanthraquinone is an organic compound often used as an intermediate in the synthesis of therapeutic anthraquinones.^[1] The presence of fluorine atoms can enhance the compound's stability and modify its electronic properties.^[2]

Property	Value	Source(s)
CAS Number	131401-54-2	[1][3][4]
Molecular Formula	C ₁₄ H ₆ F ₂ O ₄	[1][4][5]
Molecular Weight	276.19 g/mol	[1][4][5]
Appearance	Dark purple solid	[1]
Boiling Point	502.8°C at 760 mmHg	[1]
Flash Point	222 - 257.9°C	[1][6]
Density	1.681 g/cm ³	[1]

Personal Protective Equipment (PPE)

Due to the potential hazards associated with similar anthraquinone compounds, which include skin, eye, and respiratory irritation, comprehensive personal protective equipment is mandatory.[7] Always wear appropriate PPE when handling this chemical, even for small tasks.[8]

- Eye and Face Protection: Wear chemical safety goggles that meet ANSI Z87.1 standards. For operations with a higher risk of splashing, use a face shield in addition to goggles.[9]
- Skin Protection:
 - Gloves: High-performance, chemical-resistant nitrile gloves are recommended.[9] Ensure gloves are free of holes by inspecting them before each use.[8]
 - Lab Coat/Coveralls: A chemical-resistant lab coat or coveralls should be worn to prevent skin contact.[10] For significant handling operations, a splash-proof apron provides an additional layer of protection.[9]
 - Clothing: Do not wear shorts or open-toed shoes in the laboratory.
- Respiratory Protection: Use only in a well-ventilated area, preferably within a chemical fume hood, to avoid the formation and inhalation of dust and aerosols.[3][7] If ventilation is

inadequate or for brief, higher-exposure tasks, a NIOSH-approved respirator may be necessary.[11]

Operational and Handling Plan

Safe Handling Procedures:

- Obtain special instructions before use and do not handle until all safety precautions have been read and understood.[7]
- Avoid all contact with skin and eyes.[3]
- Avoid the formation and inhalation of dust.[3][7]
- Ensure adequate ventilation and that eyewash stations and safety showers are located close to the workstation.[12]
- Wash hands thoroughly after handling the chemical and before breaks.[7][11]

Storage Requirements:

- Store in a cool, dry, and well-ventilated place.[3][10]
- Keep containers tightly closed when not in use.[3][10]
- Store locked up.[7]
- Incompatible Materials: Avoid strong oxidizing agents, strong bases, acid chlorides, and acid anhydrides.[7][10]

Emergency and First Aid Protocol

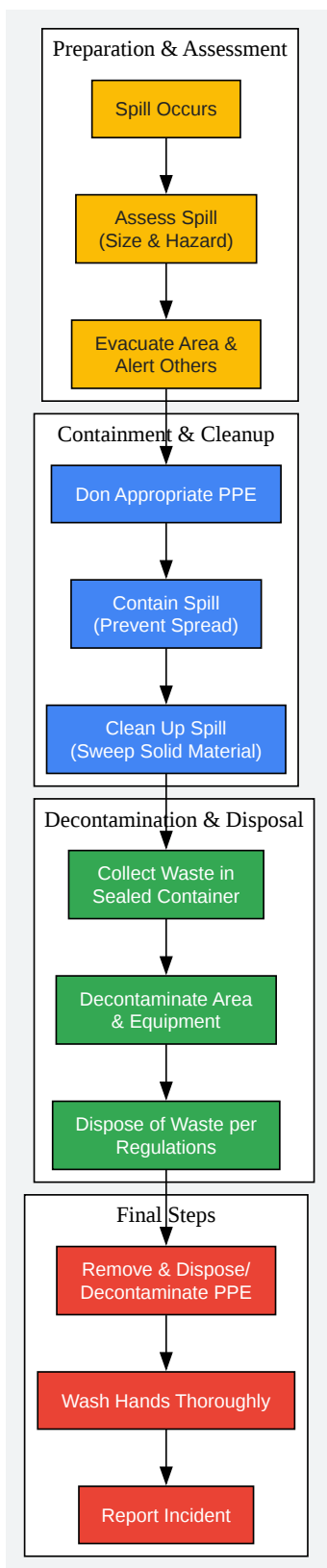
Immediate action is crucial in the event of exposure.

- General Advice: If you feel unwell or are concerned after exposure, seek medical advice and show the Safety Data Sheet (SDS) to the attending physician.[3][7]

- Inhalation: Move the person to fresh air. If breathing is difficult or stops, provide artificial respiration and consult a physician.[3][7]
- Skin Contact: Immediately remove all contaminated clothing.[11] Wash the affected area with plenty of soap and water.[3] If skin irritation occurs, seek medical attention.[7]
- Eye Contact: Immediately rinse the eyes thoroughly with plenty of water for at least 15 minutes, also under the eyelids.[3][10] Remove contact lenses if present and easy to do.[7] Continue rinsing and consult an ophthalmologist.[7]
- Ingestion: Rinse the mouth with water.[3] Never give anything by mouth to an unconscious person.[3] Do not induce vomiting; call for medical help immediately.[11]

Spill and Disposal Plan

Accidental Release Measures: In case of a spill, evacuate personnel to a safe area.[3] Use personal protective equipment during cleanup.[3]



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Caption: Workflow for handling a chemical spill event.

Cleanup Procedure:

- Prevent further leakage or spillage if it is safe to do so. Do not let the product enter drains.[3]
- Pick up and arrange disposal without creating dust.[3]
- Sweep up the material and place it in a suitable, closed, and labeled container for disposal.
[3][12]

Disposal Plan:

- Chemical waste must be disposed of in accordance with all national and local regulations.[7]
[13]
- Leave chemicals in their original containers and do not mix them with other waste.[13]
- Handle uncleaned containers as you would the product itself.[13] Dispose of the contents and container at an approved waste disposal plant.[7]

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